

2-(Benzylamino)-2-methylpropan-1-ol chemical properties and structure

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Compound of Interest

Compound Name: 2-(Benzylamino)-2-methylpropan-1-ol

Cat. No.: B023570

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An In-depth Technical Guide to **2-(Benzylamino)-2-methylpropan-1-ol**

This guide provides a comprehensive overview of the chemical properties, structure, synthesis, and applications of **2-(Benzylamino)-2-methylpropan-1-ol**, tailored for researchers, scientists, and professionals in drug development and organic chemistry.

Chemical and Physical Properties

2-(Benzylamino)-2-methylpropan-1-ol is a solid organic compound.^[1] Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₇ NO	
Molecular Weight	179.26 g/mol	[2]
Appearance	Off-White Solid	
Melting Point	68-70 °C	[1][3]
Boiling Point	300.8 ± 17.0 °C (Predicted)	[1][3]
Density	1.006 ± 0.06 g/cm ³ (Predicted)	[1][3]
Solubility	Soluble in Chloroform, DMSO, Methanol	[1][3]
pKa	14.55 ± 0.10 (Predicted)	[1][3]
Storage Temperature	2-8°C (Protect from light)	[1][3]

Chemical Structure and Identifiers

The structure of **2-(Benzylamino)-2-methylpropan-1-ol** consists of a propanol backbone with a methyl group and a benzylamino group attached to the second carbon atom.

- IUPAC Name: **2-(benzylamino)-2-methylpropan-1-ol**[2]
- CAS Number: 10250-27-8[2]
- Molecular Structure:
 - SMILES: CC(C)(CO)NCC1=CC=CC=C1[2]
 - InChI: InChI=1S/C11H17NO/c1-11(2,9-13)12-8-10-6-4-3-5-7-10/h3-7,12-13H,8-9H2,1-2H3[2]
 - InChIKey: JIDHEIXSIHNMCG-UHFFFAOYSA-N[2]

Experimental Protocols: Synthesis

A common method for the synthesis of **2-(Benzylamino)-2-methylpropan-1-ol** is through the reductive amination of benzaldehyde with 2-amino-2-methylpropan-1-ol.[1][3]

Objective: To synthesize **2-(Benzylamino)-2-methylpropan-1-ol**.

Materials:

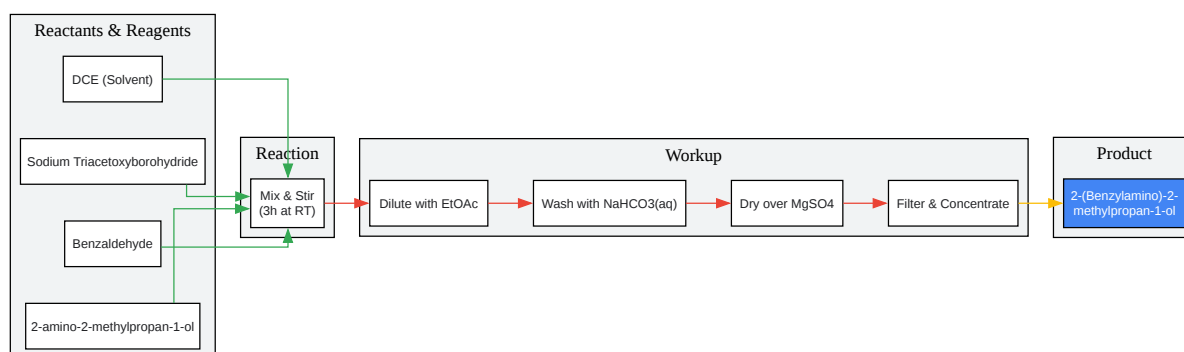
- 2-amino-2-methylpropan-1-ol (1 g, 11.22 mmol)
- Benzaldehyde (1.310 g, 12.34 mmol)
- Sodium triacetoxyborohydride (6.66 g, 31.4 mmol)
- Dichloromethane (DCE) (15 mL)
- Ethyl acetate (EtOAc)
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Magnesium sulfate (MgSO_4)

Procedure:

- To a solution of 2-amino-2-methylpropan-1-ol and benzaldehyde in DCE at room temperature, add sodium triacetoxyborohydride portionwise.[1][3]
- Stir the resulting mixture for 3 hours at room temperature.[1][3]
- After the reaction is complete, dilute the mixture with ethyl acetate.[1][3]
- Wash the organic layer with saturated aqueous NaHCO_3 . [1][3]
- Dry the organic layer over MgSO_4 . [1][3]
- Filter the mixture and concentrate the filtrate to yield the crude product.[1][3]
- The crude **2-(Benzylamino)-2-methylpropan-1-ol** can be used without further purification. [1][3] The reported yield for this protocol is approximately 62%. [3]

Visualization of Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **2-(Benzylamino)-2-methylpropan-1-ol**.



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Synthesis workflow for **2-(Benzylamino)-2-methylpropan-1-ol**.

Applications

2-(Benzylamino)-2-methylpropan-1-ol serves as a fundamental building block in organic synthesis.^{[1][3]} It is commonly utilized as an organic ligand, particularly in the structural modification and synthesis of oxazoline ligands.^{[1][3]} These resulting ligands have significant applications in the fields of coordination chemistry and organometallic chemistry, where they play a crucial role in various catalytic reactions.^{[1][3]}

Safety and Hazards

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-(Benzylamino)-2-methylpropan-1-ol** is classified with the following hazards:

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

It is recommended to handle this chemical with appropriate personal protective equipment (PPE), including gloves and eye protection, in a well-ventilated area.[2]

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References

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